

Application Note: Quantitative Analysis of Trifluralin Residues by GC-MS/MS

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Compound of Interest		
Compound Name:	Trifluralin	
Cat. No.:	B1683247	Get Quote

Abstract

This application note details a robust and sensitive method for the quantitative analysis of **trifluralin** residues in various matrices, such as soil, water, and agricultural products, using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). The protocol encompasses sample preparation using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by instrumental analysis. The described GC-MS/MS method, operating in Multiple Reaction Monitoring (MRM) mode, provides high selectivity and sensitivity for the detection and quantification of **trifluralin**.

Introduction

Trifluralin is a selective, pre-emergence dinitroaniline herbicide used to control many annual grasses and broadleaf weeds in a variety of crops.[1][2][3] Due to its potential persistence in the environment and its classification as a possible human carcinogen, regulatory bodies worldwide have set maximum residue limits (MRLs) for **trifluralin** in food and environmental samples.[3] Consequently, sensitive and reliable analytical methods are required for monitoring its residues. GC-MS/MS offers excellent selectivity and sensitivity, making it a powerful technique for the trace-level quantification of **trifluralin** in complex matrices.[4]

Experimental

Sample Preparation: QuEChERS Method



The QuEChERS method is a widely adopted sample preparation technique that is simple, rapid, and effective for the extraction of pesticide residues from various matrices.

Materials:

- Homogenized sample (e.g., soil, produce)
- Acetonitrile (ACN)
- QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate)
- Dispersive SPE (d-SPE) cleanup tubes (containing primary secondary amine (PSA) sorbent and anhydrous MgSO₄)
- Centrifuge
- Vortex mixer

Protocol:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- · Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts.
- Immediately cap and shake the tube vigorously for 1 minute.
- Centrifuge the tube at ≥3000 rcf for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube.
- Vortex the d-SPE tube for 30 seconds.
- Centrifuge at ≥5000 rcf for 2 minutes.
- The resulting supernatant is ready for GC-MS/MS analysis.



GC-MS/MS Analysis

The analysis is performed on a gas chromatograph coupled to a triple quadrupole mass spectrometer.

Instrumentation:

- Gas Chromatograph: TRACE 1310 Gas Chromatograph or equivalent
- Mass Spectrometer: TSQ 8000 Triple Stage Quadrupole Mass Spectrometer or equivalent
- GC Column: J&W DB-5MS UI (30 m x 0.25 mm x 0.25 μm) or similar

Instrumental Conditions:

Parameter	Value	
GC Conditions		
Injection Volume	1-2 μL	
Inlet Temperature	250 °C	
Injection Mode	Splitless	
Oven Program	Initial 60°C (hold 3 min), ramp to 180°C at 20°C/min (hold 3 min), ramp to 260°C at 15°C/min (hold 3 min), ramp to 300°C at 10°C/min (hold 6 min)	
Carrier Gas	Helium, constant flow of 1 mL/min	
MS/MS Conditions		
Ionization Mode	Electron Ionization (EI)	
Ion Source Temp.	230 °C	
Transfer Line Temp.	280 °C	
Collision Gas	Nitrogen	
Detection Mode	Multiple Reaction Monitoring (MRM)	



MRM Transitions for Trifluralin:

Precursor Ion (m/z)	Product Ion (m/z) -	Product Ion (m/z) -	Collision Energy
	Quantifier	Qualifier	(V)
306.1	264.1	206.1	10

Quantitative Data

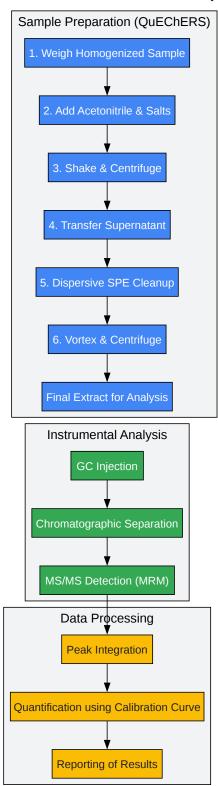
The performance of the GC-MS/MS method for **trifluralin** analysis is summarized in the table below. The data represents typical values obtained from validated methods.

Parameter	Typical Value
Limit of Detection (LOD)	0.02 μg/kg
Limit of Quantitation (LOQ)	0.002 - 0.05 mg/kg
Linearity Range	1 to 40 μg/L
Recovery	80% to 100%
Relative Standard Deviation (RSD)	≤ 10.3%

Visualizations



GC-MS/MS Workflow for Trifluralin Analysis



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Caption: Experimental workflow for **Trifluralin** residue analysis.



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